

# Personal protective equipment for handling Methyl 2-methylquinoline-6-carboxylate

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## Compound of Interest

Compound Name:	Methyl 2-methylquinoline-6-carboxylate
Cat. No.:	B180422

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## Essential Safety and Handling Guide for Methyl 2-methylquinoline-6-carboxylate

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for managing **Methyl 2-methylquinoline-6-carboxylate** in a laboratory setting.

Chemical Identifier:

- Name: **Methyl 2-methylquinoline-6-carboxylate**
- Molecular Formula: C<sub>12</sub>H<sub>11</sub>NO<sub>2</sub>
- CAS Number: 108166-01-4[\[1\]](#)

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Methyl 2-methylquinoline-6-carboxylate** is not readily available, data from structurally similar compounds such as quinoline and its derivatives indicate potential hazards. These include skin, eye, and respiratory irritation.[\[2\]](#)[\[3\]](#) It may also

be harmful if swallowed.[2][4] Therefore, a cautious approach and the use of appropriate personal protective equipment are essential.

#### Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles or Face Shield	Wear tight-sealing safety goggles at all times.[4] A face shield is recommended when there is a risk of splashing.[5]
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are commonly recommended for handling quinoline derivatives.[5] Always inspect gloves for signs of degradation before use and replace them regularly.[5][6]
Body Protection	Laboratory Coat	A fully fastened lab coat should be worn to protect against skin exposure.[5][7] For procedures with a higher risk of splashing, a chemically resistant apron is also advised.[8]
Respiratory Protection	Fume Hood or Respirator	All work involving the handling of powdered compound or the preparation of solutions should be conducted in a certified chemical fume hood to minimize inhalation of dust or vapors.[5] If a fume hood is not available, a NIOSH-approved respirator may be necessary. [5]

## Safe Handling and Storage Procedures

Proper handling and storage are critical to prevent exposure and maintain the integrity of the compound.

#### Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[5]
- Avoid all personal contact, including inhalation of dust or vapors.[9][10]
- Wash hands thoroughly with soap and water after handling.[4][11]
- Do not eat, drink, or smoke in the laboratory.[11][12]
- Ensure that eyewash stations and safety showers are readily accessible.[4][13]

#### Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[4]
- Store away from strong oxidizing agents.[4]

## Spill and Disposal Management

In the event of a spill, prompt and appropriate action is necessary to mitigate risks.

#### Spill Response:

- Minor Spills: Alert others in the area. Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).[5] Collect the contaminated material into a sealed and labeled container for hazardous waste disposal.[5]
- Major Spills: Evacuate the laboratory immediately and alert your institution's emergency response team.[5]

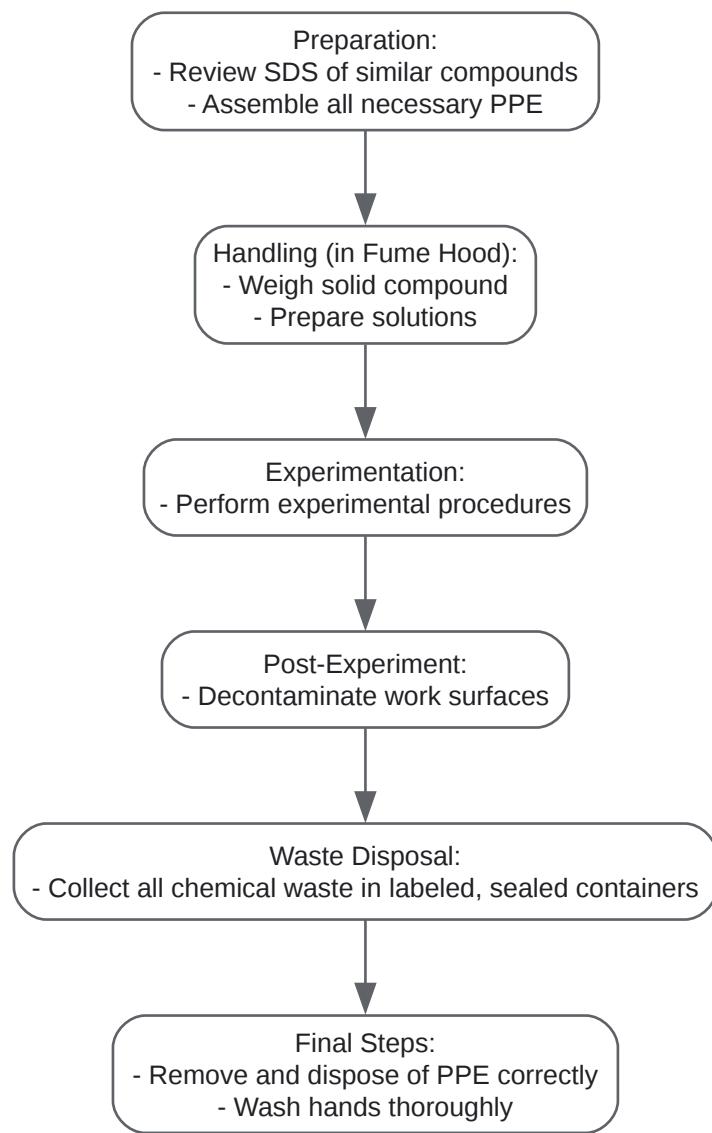
#### Disposal:

- **Methyl 2-methylquinoline-6-carboxylate** and any contaminated materials must be disposed of as hazardous chemical waste.[5][14]

- Follow all institutional, local, and national regulations for the disposal of chemical waste.[\[5\]](#)
- Do not dispose of this compound down the drain or in regular trash.[\[5\]](#)

## Procedural Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **Methyl 2-methylquinoline-6-carboxylate** in a laboratory setting.



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*Safe Handling Workflow*

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## References

- 1. Methyl 2-methylquinoline-6-carboxylate | C12H11NO2 | CID 2308822 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. cpachem.com [cpachem.com]
- 3. Methyl quinoline-6-carboxylate | C11H9NO2 | CID 736812 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. benchchem.com [benchchem.com]
- 6. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety  
[ehs.ucsf.edu]
- 8. hazmatschool.com [hazmatschool.com]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 11. chemos.de [chemos.de]
- 12. lobachemie.com [lobachemie.com]
- 13. actylislab.com [actylislab.com]
- 14. cdhfinechemical.com [cdhfinechemical.com]
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Email: [info@benchchem.com](mailto:info@benchchem.com)